

Molecular weight and formula of 1-Pyrenesulfonic acid

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Compound of Interest

Compound Name: 1-Pyrenesulfonic acid

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An In-depth Technical Guide to 1-Pyrenesulfonic Acid

This guide provides a comprehensive overview of **1-Pyrenesulfonic acid**, a fluorescent probe and versatile chemical intermediate. It is intended for researchers, scientists, and professionals in drug development and materials science who are interested in the properties and applications of this compound.

Core Properties

1-Pyrenesulfonic acid is an aromatic sulfonic acid derived from pyrene. Its inherent fluorescence and reactivity make it a valuable tool in various scientific disciplines. The key quantitative data for **1-Pyrenesulfonic acid** and its commonly used sodium salt are summarized below.

| Property | 1-Pyrenesulfonic Acid | 1-Pyrenesulfonic Acid Sodium Salt |
|-------------------|--|--|
| Molecular Formula | C ₁₆ H ₁₀ O ₃ S[1][2] | C ₁₆ H ₉ NaO ₃ S[3] |
| Molecular Weight | 282.31 g/mol (anhydrous basis)[2][4] | 304.30 g/mol [3][5][6] |
| CAS Number | 26651-23-0[1][2] | 59323-54-5[3][5][6] |
| Appearance | Powder[4] | Solid[3] |
| Fluorescence | - | λ _{ex} 346 nm; λ _{em} 376 nm[3] |
| Solubility | Soluble in DMSO[4] | Soluble in DMF and DMSO (~10 mg/ml), partially soluble in PBS (pH 7.2) and ethanol (~1 mg/ml).[3][6] |

Experimental Protocols

This section details a representative experimental protocol for the synthesis of a related compound, 1,3,6,8-pyrenesulfonic acid tetrasodium salt, which illustrates a common sulfonation reaction of pyrene. This method is noted for being more environmentally friendly and straightforward than traditional procedures.[7][8]

Synthesis of 1,3,6,8-Pyrenesulfonic Acid Tetrasodium Salt (PTSA)[8][9]

Materials:

- Pyrene (97%)
- Fuming sulfuric acid (50% oleum)
- Nitrobenzene (AR)
- Calcium hydroxide (AR)
- Sodium carbonate (AR)

- Ice water

Procedure:

- Dissolve 1.01 g (5 mmol) of pyrene in 20 mL of nitrobenzene.
- Slowly add 3.5 mL of 50% fuming sulfuric acid to the pyrene solution in batches.
- Stir the mixture at 30°C for 6 hours.
- Increase the temperature to 60°C and continue stirring at a high speed for 12 hours, until a greenish-yellow precipitate forms.
- Pour the resulting mixture into ice water.
- Neutralize the mixture by slowly adding a calcium hydroxide slurry, followed by filtration.
- Add sodium carbonate to the filtrate to precipitate the tetrasodium salt of 1,3,6,8-pyrenesulfonic acid.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the one-step synthesis of 1,3,6,8-pyrenesulfonic acid tetrasodium salt.



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Synthesis of 1,3,6,8-pyrenesulfonic acid tetrasodium salt.

Applications in Research

1-Pyrenesulfonic acid and its derivatives have a broad range of applications in scientific research, primarily leveraging their fluorescent properties.

- **Fluorescent Probes:** **1-Pyrenesulfonic acid** is utilized as a fluorescent probe.[3] Its fluorescence can be quenched by certain ions and molecules, enabling their detection. For instance, it has been used to detect ferric ions and nitroaromatic compounds like 2,4-dinitrotoluene (2,4-DNT) and trinitrotoluene (TNT) in aqueous solutions.[3]
- **Synthesis of Advanced Materials:** The compound serves as a building block for more complex molecules and materials. It is used to synthesize pyrene-containing organostannoxanes[2][4] and has been employed as a surfactant and dopant in the creation of polypyrrole micro- and nanowires.[3][6]
- **Anti-Counterfeiting:** The sodium salt of the related 1,3,6,8-pyrenesulfonic acid is used to create water-soluble invisible inks for anti-counterfeiting applications due to its excellent fluorescent properties.[7][8][9]
- **Photocatalysis:** **1-Pyrenesulfonic acid** hydrate can be used to functionalize graphene oxide to create nanohybrid materials with excellent photocatalytic activity for hydrogen production. [4]

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